

Application Notes & Protocols: Delmadinone-d5 in Environmental Sample Analysis

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Compound of Interest

Compound Name: *Delmadinone-d5*

Cat. No.: *B15556953*

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For: Researchers, scientists, and drug development professionals.

Abstract

These application notes provide a detailed protocol for the quantification of synthetic progestogens in environmental water samples using **Delmadinone-d5** as an internal standard. While direct literature on the environmental analysis of **Delmadinone-d5** is not currently available, this protocol has been developed based on established methods for the parent compound, Delmadinone Acetate, and other synthetic progestogens.[1] The methodology utilizes Solid-Phase Extraction (SPE) followed by Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) for sensitive and selective detection. This document offers a robust framework for monitoring emerging contaminants in aquatic ecosystems.

Introduction

Synthetic progestins, a class of endocrine-disrupting compounds, are increasingly detected in aquatic environments, with concentrations typically ranging from the low ng/L to µg/L level.[2][3][4] These compounds, used in human and veterinary medicine, enter the environment primarily through wastewater treatment plant effluents.[2] Due to their hormonal activity, there is a

growing need for sensitive and reliable analytical methods to monitor their presence in environmental matrices.

Delmadinone acetate is a synthetic progestin and antiandrogen used in veterinary medicine.[5] Its deuterated analog, **Delmadinone-d5**, is an ideal internal standard for isotope dilution mass spectrometry. The use of a stable isotope-labeled internal standard is crucial for accurate quantification as it compensates for matrix effects and variations in sample preparation and instrument response.

This document outlines a comprehensive protocol for the extraction, cleanup, and LC-MS/MS analysis of target synthetic progestogens from water samples, employing **Delmadinone-d5** as an internal standard.

Experimental Protocol

Materials and Reagents

- Standards: **Delmadinone-d5**, Progesterone, Medroxyprogesterone acetate, Megestrol acetate, Chlormadinone acetate (analytical grade).
- Solvents: Methanol, Acetonitrile, Water (LC-MS grade).
- Reagents: Formic acid, Ammonium acetate.
- Solid-Phase Extraction (SPE): C18 cartridges (e.g., 500 mg, 6 mL).
- Sample Collection: Amber glass bottles, pre-rinsed with methanol and ultrapure water.

Sample Preparation: Solid-Phase Extraction (SPE)

- Sample Collection and Preservation: Collect 1 L water samples in amber glass bottles. If not analyzed immediately, store at 4°C and process within 48 hours.
- Spiking: Add a known concentration of **Delmadinone-d5** internal standard solution to each sample.
- SPE Cartridge Conditioning: Condition a C18 SPE cartridge by passing 10 mL of methanol followed by 10 mL of ultrapure water.

- **Sample Loading:** Pass the 1 L water sample through the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.
- **Washing:** Wash the cartridge with 10 mL of ultrapure water to remove interfering polar compounds.
- **Drying:** Dry the cartridge under a gentle stream of nitrogen for 30 minutes.
- **Elution:** Elute the analytes from the cartridge with 10 mL of methanol.
- **Concentration:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the residue in 1 mL of the initial mobile phase.

LC-MS/MS Analysis

- **Instrumentation:** A high-performance liquid chromatography system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- **Chromatographic Conditions:**
 - **Column:** C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
 - **Mobile Phase A:** Water with 0.1% formic acid and 5 mM ammonium acetate.
 - **Mobile Phase B:** Methanol with 0.1% formic acid.
 - **Gradient:** A suitable gradient to separate the target analytes.
 - **Flow Rate:** 0.3 mL/min.
 - **Injection Volume:** 10 µL.
- **Mass Spectrometry Conditions:**
 - **Ionization Mode:** Electrospray Ionization (ESI), Positive.
 - **Scan Type:** Multiple Reaction Monitoring (MRM).

- MRM Transitions: Specific precursor and product ion transitions for each analyte and **Delmadinone-d5** must be optimized.

Data Presentation

The following tables present illustrative data for the analysis of synthetic progestogens in spiked environmental water samples using **Delmadinone-d5** as an internal standard.

Table 1: Optimized MRM Transitions for Target Analytes

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Progesterone	315.2	97.1	25
Medroxyprogesterone acetate	387.3	327.2	15
Megestrol acetate	385.3	267.2	20
Chlormadinone acetate	405.2	345.1	18
Delmadinone-d5 (IS)	408.3	348.2	18

Note: These are example values and must be optimized for the specific instrument used.

Table 2: Method Validation Data in Spiked River Water

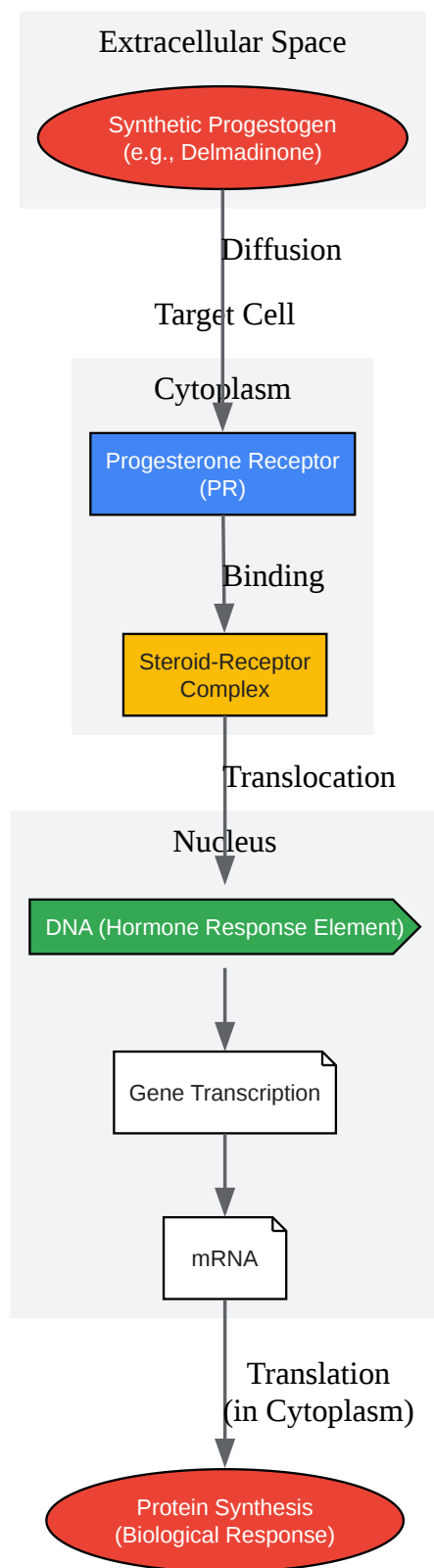
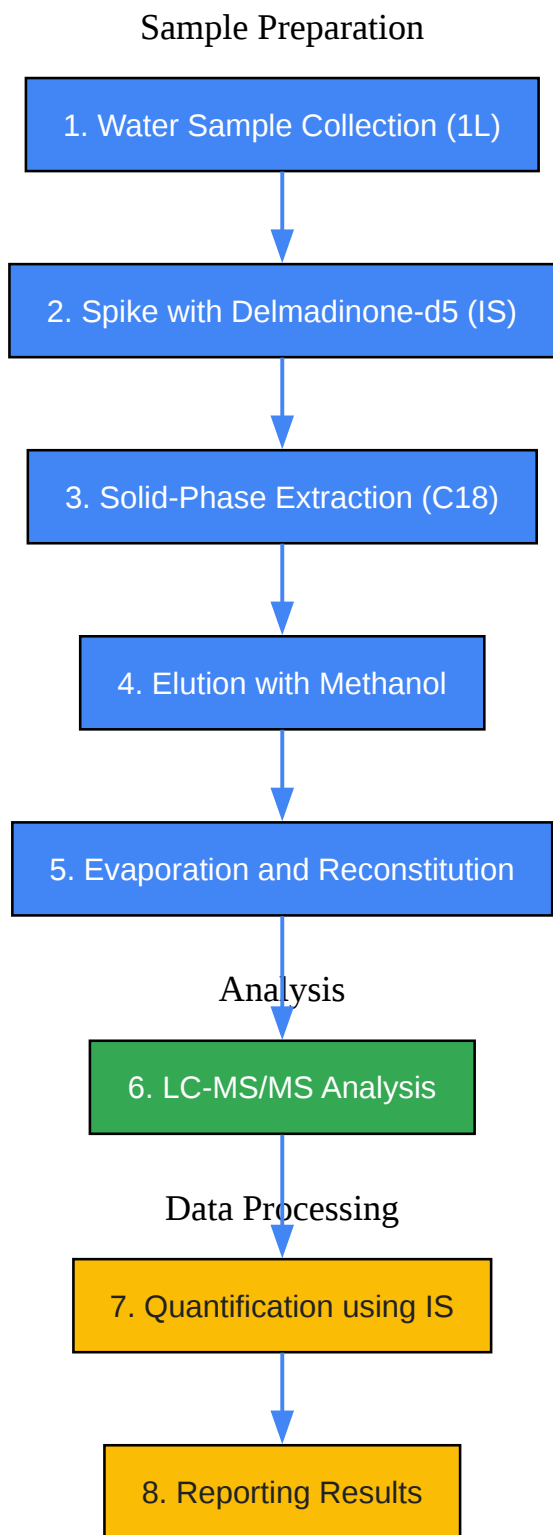
Analyte	Spiking Level (ng/L)	Mean Recovery (%)	RSD (%) (n=6)	Method Detection Limit (MDL) (ng/L)
Progesterone	10	98.5	5.2	0.5
Medroxyprogesterone acetate	10	102.1	4.8	0.3
Megestrol acetate	10	95.7	6.1	0.4
Chlormadinone acetate	10	99.2	5.5	0.3

Table 3: Illustrative Concentrations in Environmental Samples

Sample Location	Progesterone (ng/L)	Medroxyprogesterone acetate (ng/L)	Megestrol acetate (ng/L)	Chlormadinone acetate (ng/L)
WWTP Influent	85.2	45.6	22.1	15.8
WWTP Effluent	12.7	8.9	4.3	3.1
Downstream River	3.5	1.8	< MDL	< MDL
Upstream River	< MDL	< MDL	< MDL	< MDL

Note: These are hypothetical data for illustrative purposes. Actual concentrations can vary significantly.[\[2\]](#)[\[4\]](#)[\[6\]](#)

Visualizations



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